

# Physicochemical properties of "Methyl 2-amino-4,5-dimethylthiophene-3-carboxylate"

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## Compound of Interest

Compound Name: *Methyl 2-amino-4,5-dimethylthiophene-3-carboxylate*

Cat. No.: *B448080*

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## An In-depth Technical Guide to the Physicochemical Properties of **Methyl 2-amino-4,5-dimethylthiophene-3-carboxylate**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of a compound is fundamental. This guide provides a detailed overview of **Methyl 2-amino-4,5-dimethylthiophene-3-carboxylate**, a member of the 2-aminothiophene class of compounds. These compounds are notable for their diverse biological activities and serve as crucial intermediates in the synthesis of various pharmaceuticals.<sup>[1][2][3]</sup>

## Physicochemical Data Summary

The key physicochemical properties of **Methyl 2-amino-4,5-dimethylthiophene-3-carboxylate** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO <sub>2</sub> S	PubChem CID 819623[4]
Molecular Weight	185.24 g/mol	Calculated
Monoisotopic Mass	185.05106 Da	PubChem CID 819623[4]
Boiling Point	287.8 °C at 760 mmHg	Alfa Chemistry[5]
Flash Point	127.9 °C	Alfa Chemistry[5]
Density	1.221 g/cm <sup>3</sup>	Alfa Chemistry[5]
Predicted XlogP	2.4	PubChem CID 819623[4]
Appearance	Light yellow solid	ChemicalBook

## Experimental Protocols

A detailed understanding of the experimental procedures for the synthesis and characterization of **Methyl 2-amino-4,5-dimethylthiophene-3-carboxylate** is crucial for its application in research and development.

### Synthesis via Gewald Reaction

The most common and efficient method for synthesizing 2-aminothiophenes is the Gewald reaction.[1][6][7] This is a one-pot, multi-component reaction that involves the condensation of a ketone or aldehyde with an  $\alpha$ -cyanoester in the presence of elemental sulfur and a base.[6]

General Procedure for the Synthesis of **Methyl 2-amino-4,5-dimethylthiophene-3-carboxylate**:

- **Reaction Setup:** In a single-necked flask, dissolve elemental sulfur powder (5.0 mmol) in dimethylformamide (DMF) (1.5 mL).
- **Addition of Reagents:** Sequentially add methyl cyanoacetate (5.0 mmol) and morpholine (5.0 mmol). The solution will immediately turn a dark brown color.
- **Addition of Ketone:** Add 2-butanone (12.5 mmol) to the reaction mixture.

- **Reaction Conditions:** Stir the reaction mixture at 50 °C overnight.
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Dilute the mixture with an appropriate amount of water and extract three times with ethyl acetate.
- **Purification:** Combine the organic phases, wash with a saturated sodium chloride solution, and dry over anhydrous magnesium sulfate. Remove the solvent by distillation under reduced pressure to obtain the crude product.
- **Final Purification:** Purify the crude product by column chromatography to yield the light yellow solid target compound.

## Characterization Methods

Standard analytical techniques are employed to confirm the identity and purity of the synthesized compound.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectra provide detailed information about the molecular structure of the compound. Spectral data for 2-amino-4,5-dimethyl-thiophene-3-carboxylic acid methyl ester can be found in chemical databases.[8]
- **Mass Spectrometry (MS):** This technique is used to determine the molecular weight and fragmentation pattern of the compound, confirming its elemental composition.
- **Infrared (IR) Spectroscopy:** IR spectroscopy helps to identify the functional groups present in the molecule, such as the amino group, the ester carbonyl group, and the thiophene ring vibrations.

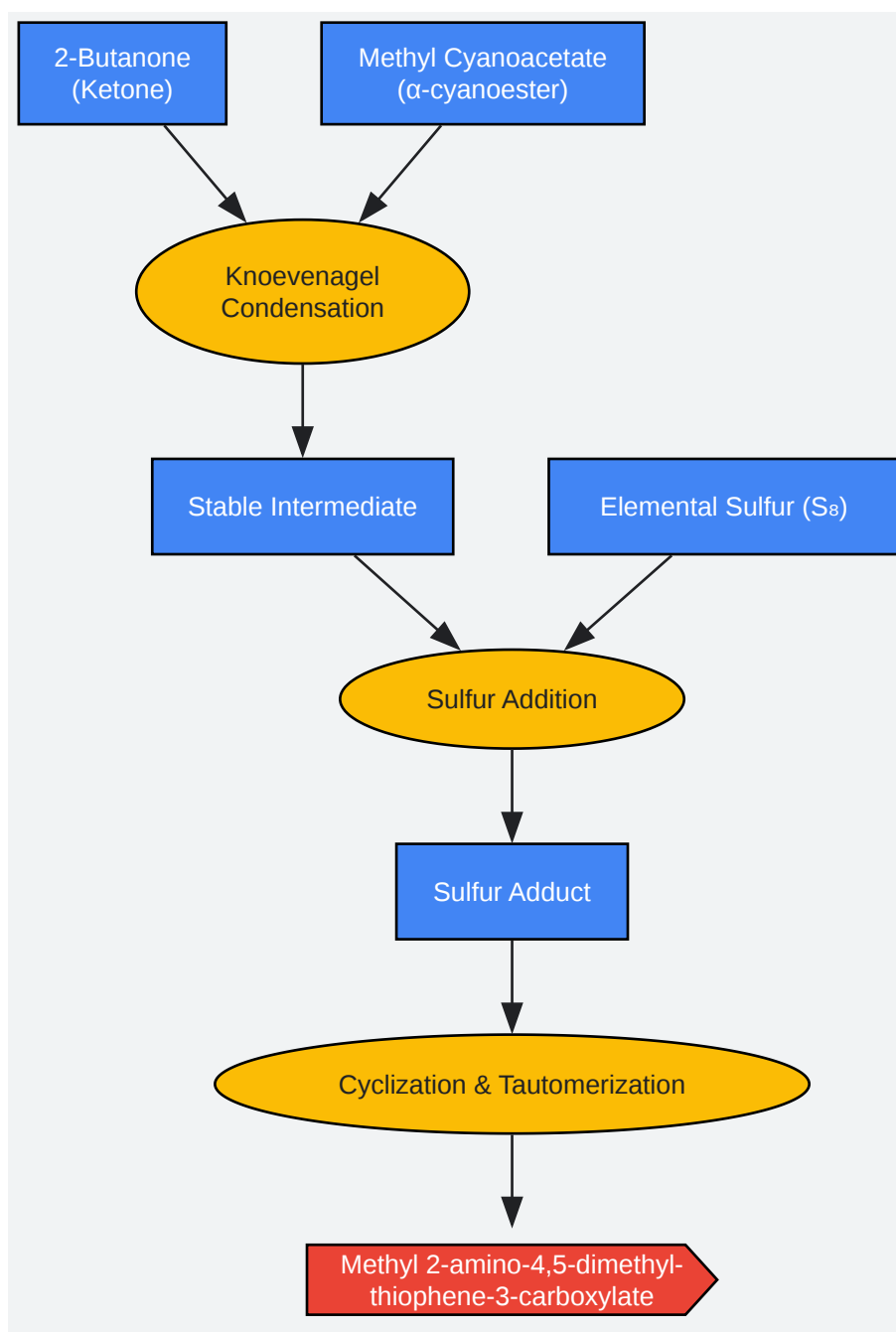
## Visualizations

To better illustrate the processes involved, the following diagrams have been generated using the Graphviz DOT language.



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Caption: Workflow for the synthesis and purification of the target compound.



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Caption: Simplified mechanism of the Gewald aminothiophene synthesis.

## Conclusion

This technical guide provides essential physicochemical data and detailed experimental protocols for **Methyl 2-amino-4,5-dimethylthiophene-3-carboxylate**. The information presented, including the structured data table and process visualizations, is intended to support

researchers and scientists in the fields of medicinal chemistry and drug development in their work with this versatile compound. The well-established Gewald reaction provides an efficient route for its synthesis, and standard analytical methods can be used for its characterization. The favorable physicochemical properties of 2-aminothiophene derivatives continue to make them attractive scaffolds for the development of novel therapeutic agents.

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